

Safe Disposal of 4-Chloro-6-nitroquinazoline: A Procedural Guide

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Compound of Interest

Compound Name: 4-Chloro-6-nitroquinazoline

CAS No.: 19815-16-8

Cat. No.: B117968

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This document provides essential safety and logistical information for the proper handling and disposal of **4-Chloro-6-nitroquinazoline**, a chemical compound used in research and development. Adherence to these protocols is critical to ensure the safety of laboratory personnel and to maintain environmental compliance. The following procedures are designed for researchers, scientists, and drug development professionals.

Hazard Assessment and Safety Data

4-Chloro-6-nitroquinazoline is classified as a hazardous substance. Based on the Globally Harmonized System (GHS), it presents multiple risks that necessitate careful handling and disposal.

Summary of Hazard Information:

Property	Data	Source(s)
GHS Pictogram	GHS07 (Harmful/Irritant)	[1]
Signal Word	Warning	[1][2]
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1][2]
Precautionary Statement (Disposal)	P501: Dispose of contents/container in accordance with local/regional/national/international regulations.	[1][3]
Physical Form	Solid	[1]
Molecular Formula	C ₈ H ₄ ClN ₃ O ₂	[2][4]
Molecular Weight	209.59 g/mol	[2]
Melting Point	128 °C	[1]
Storage	Store at -20°C, sealed, away from moisture.	[1][4]

Personal Protective Equipment (PPE)

Due to the irritant nature of **4-Chloro-6-nitroquinazoline**, all handling and disposal procedures must be conducted with appropriate PPE to prevent exposure.

- Hand Protection: Wear chemical-resistant nitrile gloves. For extensive handling, consider double-gloving.
- Eye Protection: Use chemical safety goggles or a full-face shield.[5]
- Skin and Body Protection: A laboratory coat is required. For handling larger quantities or during spill cleanup, a low-permeability gown with long sleeves and tight cuffs is

recommended.[5]

- Respiratory Protection: Handle the solid compound in a well-ventilated area or a chemical fume hood to avoid inhaling dust. If there is a risk of generating dust or aerosols outside of a fume hood, a NIOSH-approved respirator should be used.[5]

Step-by-Step Disposal Protocol

The disposal of **4-Chloro-6-nitroquinazoline** must be managed as hazardous chemical waste. Under regulations like the Resource Conservation and Recovery Act (RCRA) in the United States, the generator of the waste is responsible for it from "cradle to grave".[6][7] Never dispose of this chemical down the drain or in regular trash.[3][5]

Step 1: Waste Identification and Segregation

- Classify all materials contaminated with **4-Chloro-6-nitroquinazoline** as hazardous waste. This includes the pure compound, reaction mixtures, contaminated labware (e.g., pipette tips, vials), and spill cleanup materials.
- Segregate this waste from other waste streams. It should be collected in a dedicated, leak-proof, and puncture-resistant container clearly marked for halogenated organic waste.[5]

Step 2: Waste Accumulation and Storage

- Place the segregated waste into a primary container that is compatible with the chemical.
- Ensure the container is tightly sealed to prevent leaks or spills.[3][8]
- Store the sealed waste container in a designated, well-ventilated, and secure satellite accumulation area away from incompatible materials.[5][8]

Step 3: Labeling

- Label the waste container clearly and accurately. The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**4-Chloro-6-nitroquinazoline**."

- The specific hazards associated with the chemical (e.g., "Harmful," "Irritant").
- The accumulation start date.
- The name and contact information of the generating laboratory or researcher.

Step 4: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup.
- Provide the waste manifest with accurate information about the container's contents.[\[5\]](#)[\[8\]](#)
- Waste must be transported by a licensed transporter to a permitted treatment, storage, and disposal facility (TSDF).[\[8\]](#)[\[9\]](#)[\[10\]](#)

Emergency Procedures: Spill and Exposure

In Case of a Spill:

- Evacuate and Secure: Immediately alert others in the area and restrict access.[\[5\]](#)
- Don PPE: Before attempting to clean, put on the full PPE described in Section 2.
- Containment: For solid spills, carefully cover the material with absorbent pads to avoid creating dust. Do not sweep dry powder.[\[3\]](#)[\[5\]](#)
- Cleanup: Gently collect the contaminated materials using spark-proof tools and place them into the designated hazardous waste container. Clean the spill area with an appropriate solvent and then soap and water. All cleanup materials must be disposed of as hazardous waste.[\[3\]](#)

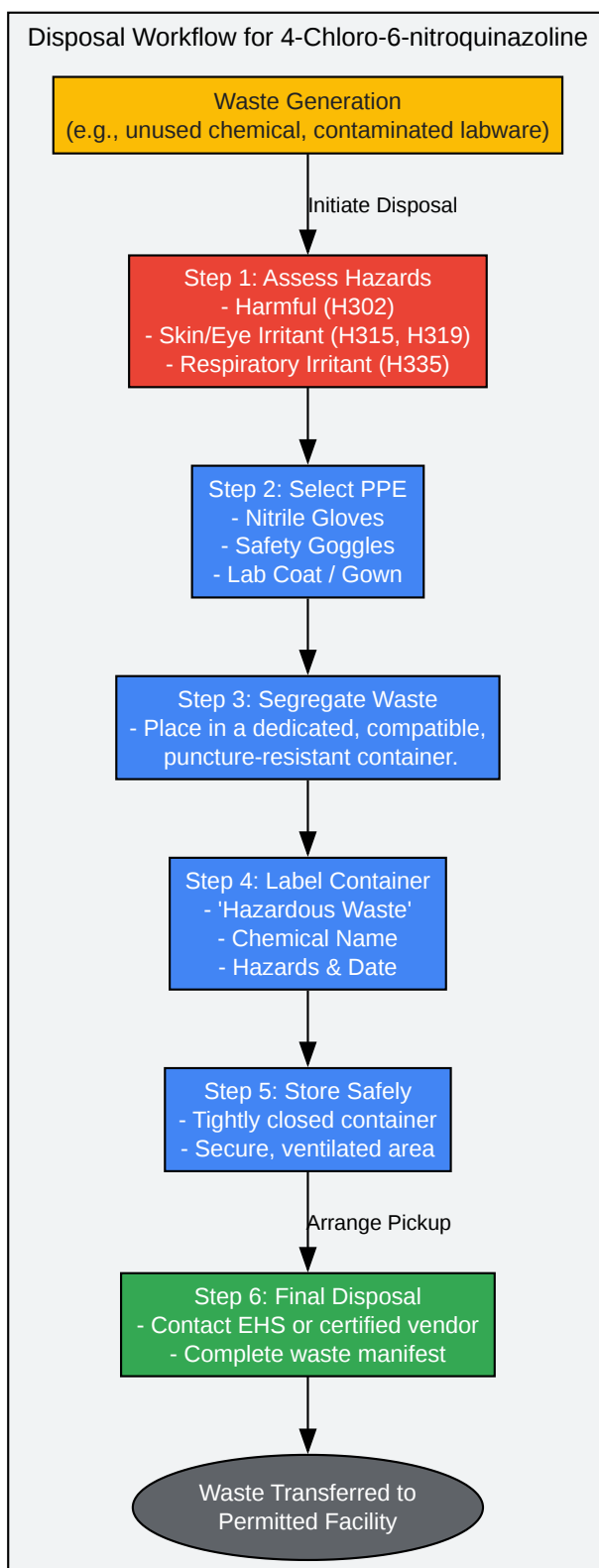
In Case of Exposure:

- Inhalation: Move to fresh air. If breathing is difficult, seek immediate medical attention.[\[11\]](#)
- Skin Contact: Immediately remove contaminated clothing. Rinse the affected skin with plenty of water. If irritation persists, seek medical advice.[\[3\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention from an ophthalmologist.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[12\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **4-Chloro-6-nitroquinazoline** waste.



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Caption: Disposal workflow for **4-Chloro-6-nitroquinazoline**.

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